

3-Methylsulfolane: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methylsulfolane

Cat. No.: B1582511

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough overview of **3-Methylsulfolane**, a versatile polar aprotic solvent. This document details its chemical identity, physicochemical properties, experimental protocols for its synthesis and purification, and its applications, particularly within the pharmaceutical and chemical industries.

Chemical Identity and Synonyms

3-Methylsulfolane is systematically known as 3-methyltetrahydrothiophene 1,1-dioxide.^{[1][2][3]} Its unique molecular structure, featuring a sulfonyl functional group within a saturated five-membered ring with a methyl substituent, imparts desirable properties for various chemical applications.^[4]

Below is a table summarizing its key identifiers and a comprehensive list of its synonyms.

Identifier	Value
CAS Number	872-93-5[1][2][3][4]
Molecular Formula	C5H10O2S[1][2][3][4]
IUPAC Name	3-methylthiolane 1,1-dioxide[3][5]
InChI Key	CMJLMPKFQPJDKP-UHFFFAOYSA-N[4]
SMILES	CC1CCS(=O)(=O)C1[4]

A variety of synonyms are used to refer to **3-Methylsulfolane** in literature and commerce. These are provided in the table below for easy reference.

Synonyms
3-Methyl-1λ6-thiolane-1,1-dione[4]
3-Methylsulfolane[2][4]
3-Methyltetramethylene sulfone[4]
3-Methylthiolane 1,1-dioxide[4][5]
3-Methyltetrahydrothiophene 1,1-Dioxide[6][7]
Methylsulfolane[2][4]
NSC 77078[4]
Tetrahydro-3-methylthiophene S,S-dioxide[4]
Thiophene, tetrahydro-3-methyl-, 1,1-dioxide[1][2][4]
3-Methylthiacyclopentane 1,1-dioxide[4][5]

Physicochemical Properties

3-Methylsulfolane is a colorless to pale yellow liquid at room temperature.[4] It is characterized by a high boiling point and low volatility, which are advantageous in many industrial processes.[4] The presence of the methyl group on the sulfolane ring enhances its

polarity, enabling it to dissolve a broad spectrum of both polar and nonpolar compounds.[4] Furthermore, it exhibits excellent thermal stability and resistance to oxidation.[4]

The key physicochemical properties of **3-Methylsulfolane** are summarized in the table below.

Property	Value
Molecular Weight	134.20 g/mol [1][6]
Appearance	Colorless to light yellow clear liquid[5]
Boiling Point	104 °C at 3 mmHg[2]
Melting Point	0.5 °C[2]
Density	1.20 g/cm ³ [2]
Flash Point	154.4 °C[2]
Water Solubility	1000 g/L at 20 °C[2]
Refractive Index	1.4750 to 1.4790[2]

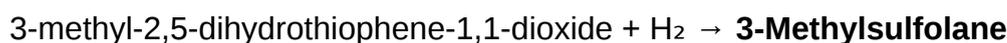
Experimental Protocols

Detailed methodologies for the synthesis and purification of **3-Methylsulfolane** are provided below. These protocols are based on established chemical principles for similar compounds.

Synthesis of 3-Methylsulfolane

The synthesis of **3-Methylsulfolane** is typically achieved through the catalytic hydrogenation of its unsaturated precursor, 3-methyl-2,5-dihydrothiophene-1,1-dioxide (also known as 3-methylsulfolene). This reaction involves the saturation of the carbon-carbon double bond within the five-membered ring.

Reaction:



Materials:

- 3-methyl-2,5-dihydrothiophene-1,1-dioxide
- Raney Nickel (or another suitable hydrogenation catalyst such as Ni-MoS₂)
- Solvent (e.g., Tetrahydrofuran or water)
- Hydrogen gas
- High-pressure reactor (autoclave)

Procedure:

- In a high-pressure reactor, dissolve 3-methyl-2,5-dihydrothiophene-1,1-dioxide in a suitable solvent.
- Add the Raney Nickel catalyst to the solution. The catalyst loading is typically a small percentage of the substrate by weight.
- Seal the reactor and purge with an inert gas, such as nitrogen, to remove any oxygen.
- Pressurize the reactor with hydrogen gas to the desired pressure (e.g., 3.0 MPa).
- Heat the mixture to the target temperature (e.g., 45-60 °C) with continuous stirring.
- Maintain these conditions for a period of 2 to 3.5 hours, or until the reaction is complete, which can be monitored by techniques such as gas chromatography.
- After the reaction is complete, cool the reactor to room temperature and carefully vent the excess hydrogen gas.
- Filter the reaction mixture to remove the catalyst.
- The solvent can be removed by distillation to yield the crude **3-Methylsulfolane**.

Purification of 3-Methylsulfolane

For applications requiring high purity, **3-Methylsulfolane** can be further purified.

Procedure:

- Vacuum Distillation: Distill the crude **3-Methylsulfolane** under reduced pressure. This is an effective method for separating it from less volatile impurities.
- Recrystallization: For further purification, the distilled **3-Methylsulfolane** can be recrystallized from a suitable solvent, such as diethyl ether, at low temperatures (e.g., -60 to -70 °C).[6]

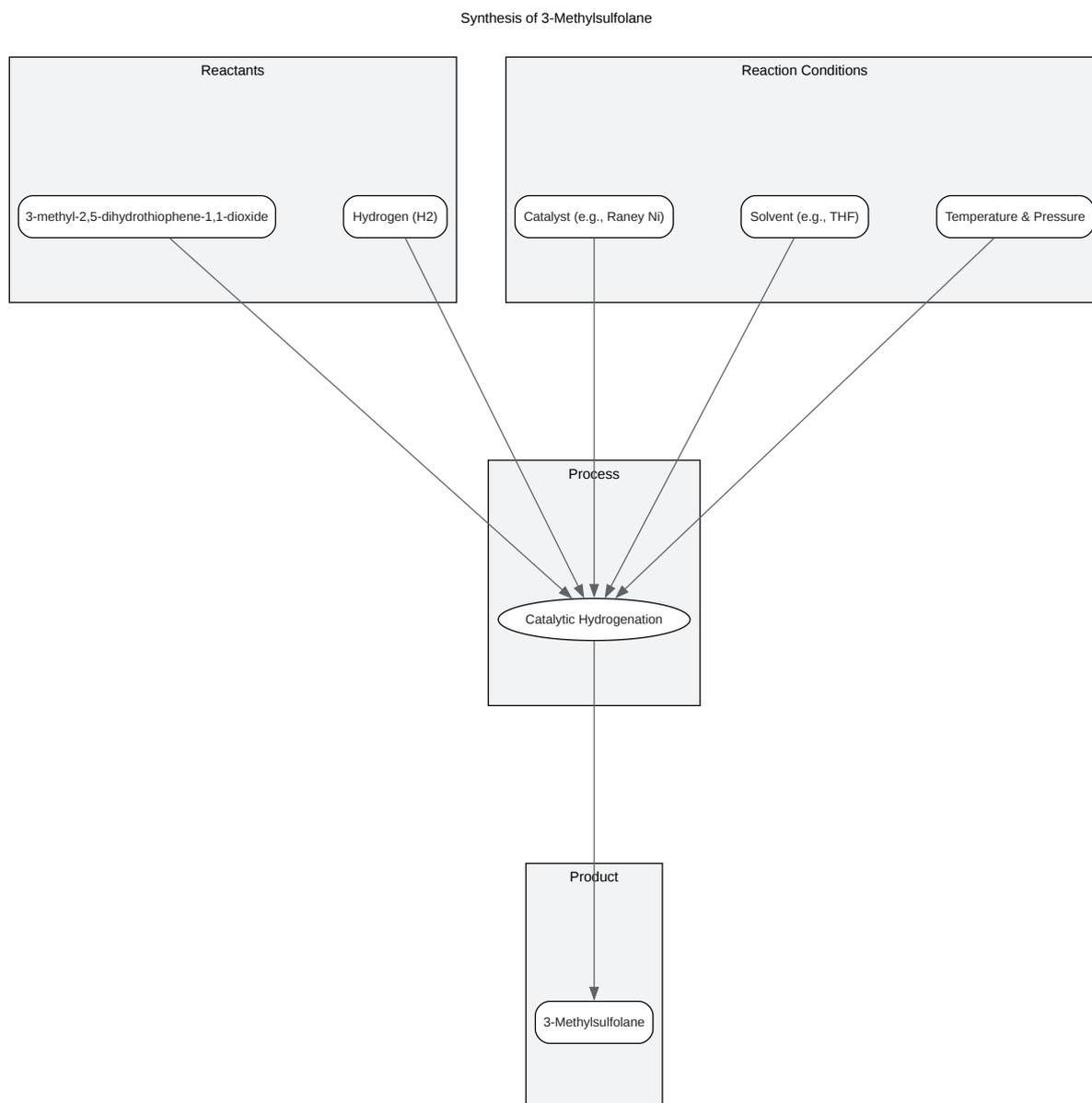
Applications in Research and Drug Development

3-Methylsulfolane's favorable properties make it a valuable solvent in various chemical processes, including those in the pharmaceutical and petrochemical industries.[4] Its high polarity and thermal stability are particularly advantageous for conducting a wide range of organic reactions.[4] Furthermore, its relatively low toxicity profile makes it an attractive alternative to more hazardous solvents, aligning with the principles of green chemistry.[4]

In drug development, **3-Methylsulfolane** can be employed as a solvent for the synthesis of active pharmaceutical ingredients (APIs) and their intermediates. Its ability to dissolve a diverse range of reactants and its stability under various reaction conditions are highly beneficial.

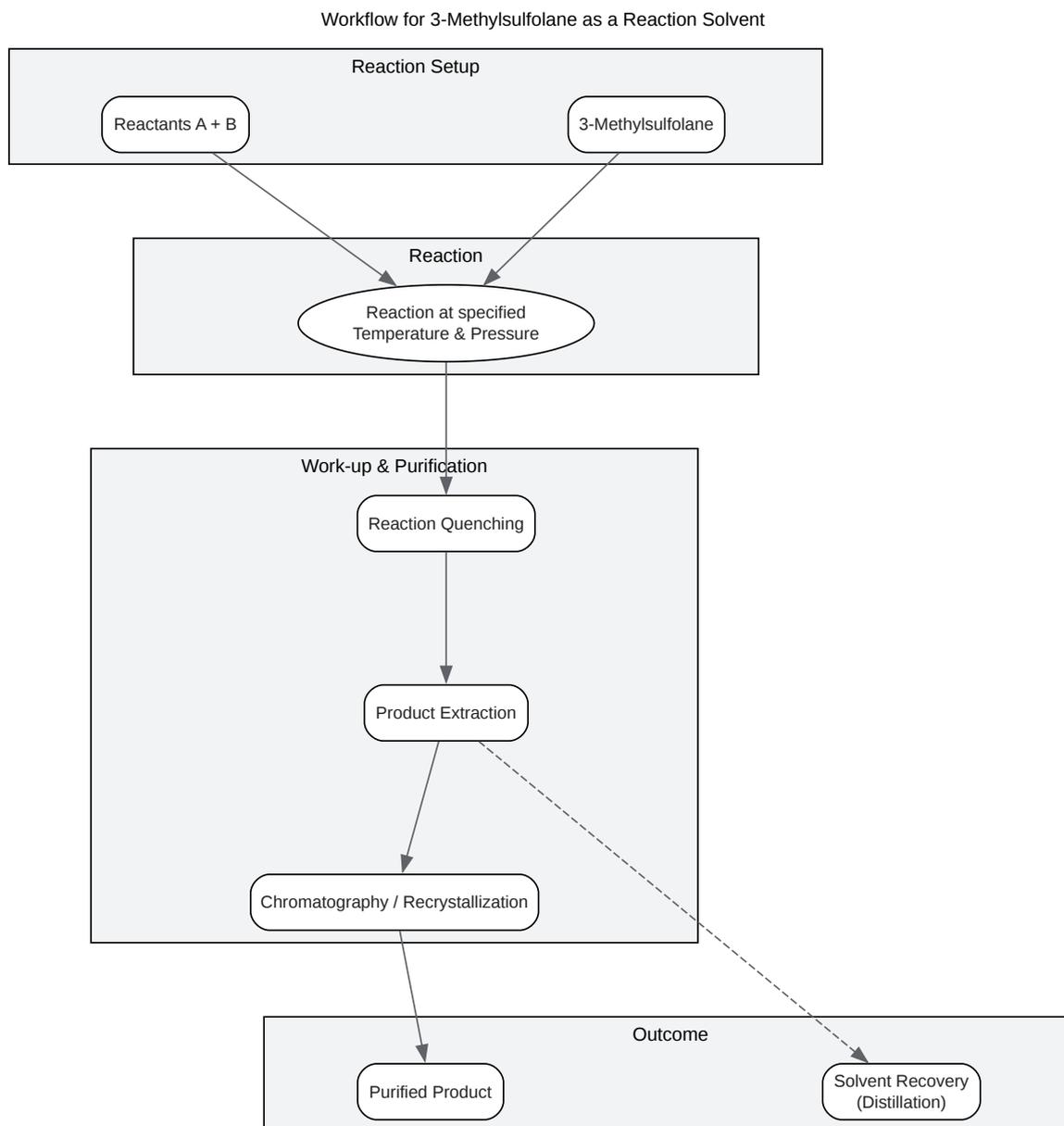
Visualizations

The following diagrams illustrate the synthesis of **3-Methylsulfolane** and a general workflow for its application as a solvent in a chemical reaction.



[Click to download full resolution via product page](#)

Caption: Synthesis of **3-Methylsulfolane** via catalytic hydrogenation.



[Click to download full resolution via product page](#)

Caption: General workflow for utilizing **3-Methylsulfolane** as a solvent.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CN1546469A - The method for preparing sulfolane by hydrogenation of sulfolene - Google Patents [patents.google.com]
- 2. Cas 872-93-5,3-METHYLSULFOLANE | lookchem [lookchem.com]
- 3. 3-Methylsulfolane | C5H10O2S | CID 79119 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. CAS 872-93-5: 3-Methylsulfolane | CymitQuimica [cymitquimica.com]
- 5. bocsci.com [bocsci.com]
- 6. chemscene.com [chemscene.com]
- 7. 3-Methylsulfolane 98.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- To cite this document: BenchChem. [3-Methylsulfolane: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1582511#3-methylsulfolane-cas-number-and-synonyms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com